

Application Notes and Protocols for Preparing ML202 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML202

Cat. No.: B15578613

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ML202 is a potent and selective activator of pyruvate kinase M2 (PKM2), a key enzyme in cellular metabolism.[1][2] PKM2 plays a crucial role in the Warburg effect, a metabolic phenotype characterized by increased glycolysis even in the presence of oxygen, which is a hallmark of many cancer cells. By activating PKM2, **ML202** can modulate cellular metabolic pathways, making it a valuable tool for research in oncology and metabolic diseases. These application notes provide detailed protocols for the preparation, storage, and use of **ML202** stock solutions in a research setting.

Data Presentation

The following table summarizes the key quantitative data for **ML202**:

Property	Value
Chemical Name	4,6-Dihydro-6-[(3-methoxyphenyl)methyl]-4-methyl-2-(methylsulfinyl)-5H-thieno[2',3':4,5]pyrrolo[2,3-d]pyridazin-5-one
Molecular Formula	C ₁₈ H ₁₇ N ₃ O ₃ S ₂
Molecular Weight	387.5 g/mol
Purity	≥98% (HPLC)
Biological Activity	Potent activator of pyruvate kinase M2 (PKM2)
IC ₅₀	73 nM for PKM2 activation
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage Conditions	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C.

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML202 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML202** in dimethyl sulfoxide (DMSO). It is crucial to use anhydrous, sterile DMSO to ensure the stability of the compound and the sterility of the stock solution for cell culture experiments.

Materials:

- **ML202** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Equilibrate Reagents:** Allow the **ML202** powder and DMSO to come to room temperature before opening to prevent condensation.
- **Weigh ML202:** Accurately weigh a precise amount of **ML202** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.875 mg of **ML202**.
 - **Calculation:**
 - Molecular Weight (MW) of **ML202** = 387.5 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C * MW * V = 0.01 \text{ mol/L} * 387.5 \text{ g/mol} * 0.001 \text{ L} = 0.003875 \text{ g} = 3.875 \text{ mg}$
- **Dissolve in DMSO:** Add the weighed **ML202** powder to a sterile microcentrifuge tube. Add the calculated volume of sterile DMSO to the tube. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until all the **ML202** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. [\[3\]](#)
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Protocol 2: Determination of Optimal Working Concentration using a Cell-Based Assay

The optimal working concentration of **ML202** will vary depending on the cell type and the specific assay. A dose-response experiment is essential to determine the effective concentration range for your experimental system.

Materials:

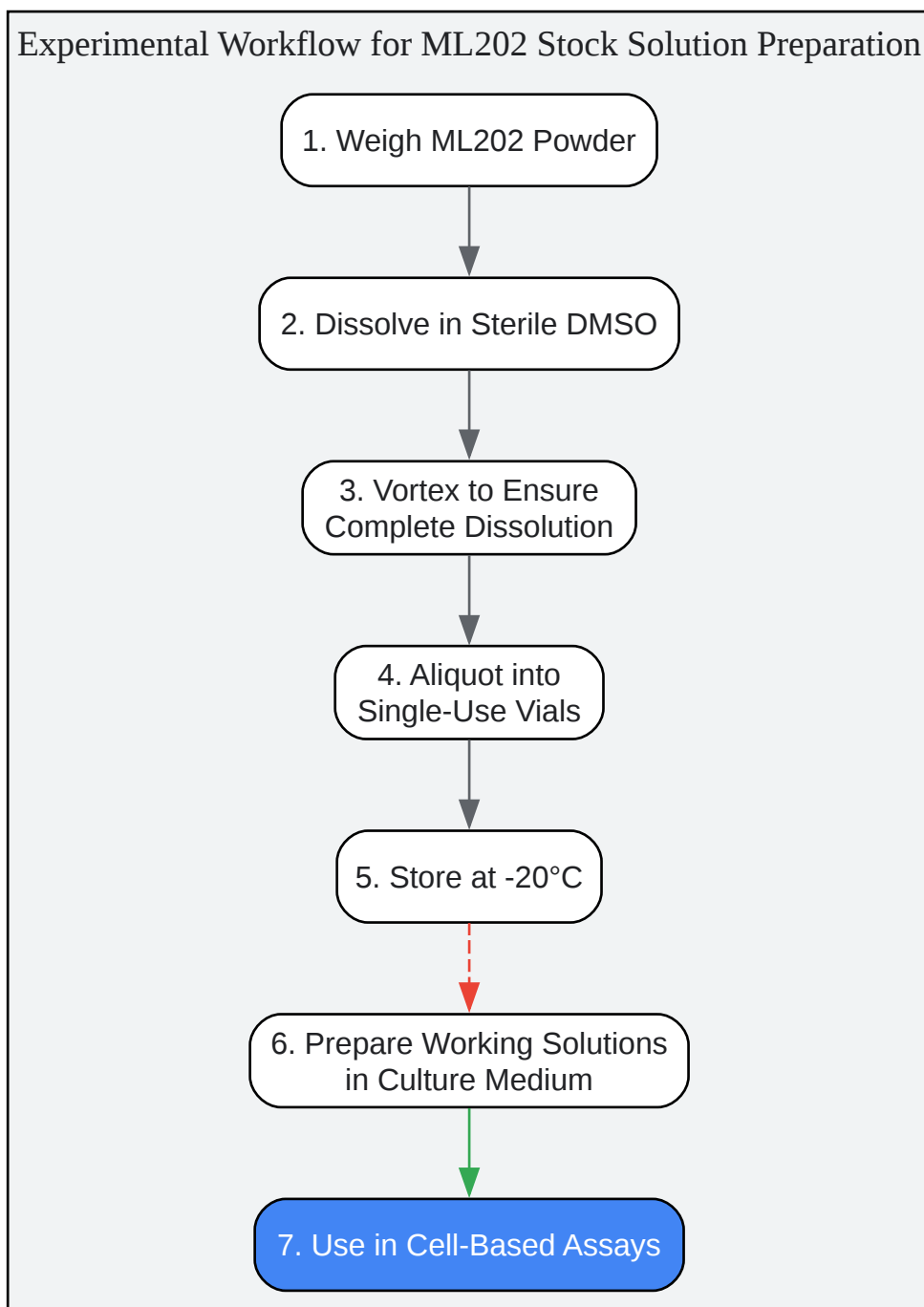
- 10 mM **ML202** stock solution in DMSO
- Cell culture medium appropriate for your cell line
- 96-well cell culture plates
- Cells of interest
- Cell viability assay reagent (e.g., MTT, MTS, or a resazurin-based reagent)
- Multichannel pipette
- Plate reader

Procedure:

- **Cell Seeding:** Seed your cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- **Prepare Serial Dilutions:** Prepare a series of dilutions of the 10 mM **ML202** stock solution in cell culture medium. It is common to perform a 1:2 or 1:3 serial dilution to cover a broad concentration range (e.g., from 100 μ M down to low nM). Remember to include a vehicle control (medium with the same final concentration of DMSO as the highest **ML202** concentration) and a no-treatment control.
- **Treat Cells:** Remove the old medium from the cells and add the medium containing the different concentrations of **ML202**.
- **Incubate:** Incubate the plate for a duration relevant to your experimental endpoint (e.g., 24, 48, or 72 hours).
- **Assess Cell Viability:** At the end of the incubation period, perform a cell viability assay according to the manufacturer's instructions.
- **Data Analysis:** Measure the absorbance or fluorescence using a plate reader. Plot the cell viability against the logarithm of the **ML202** concentration to generate a dose-response curve

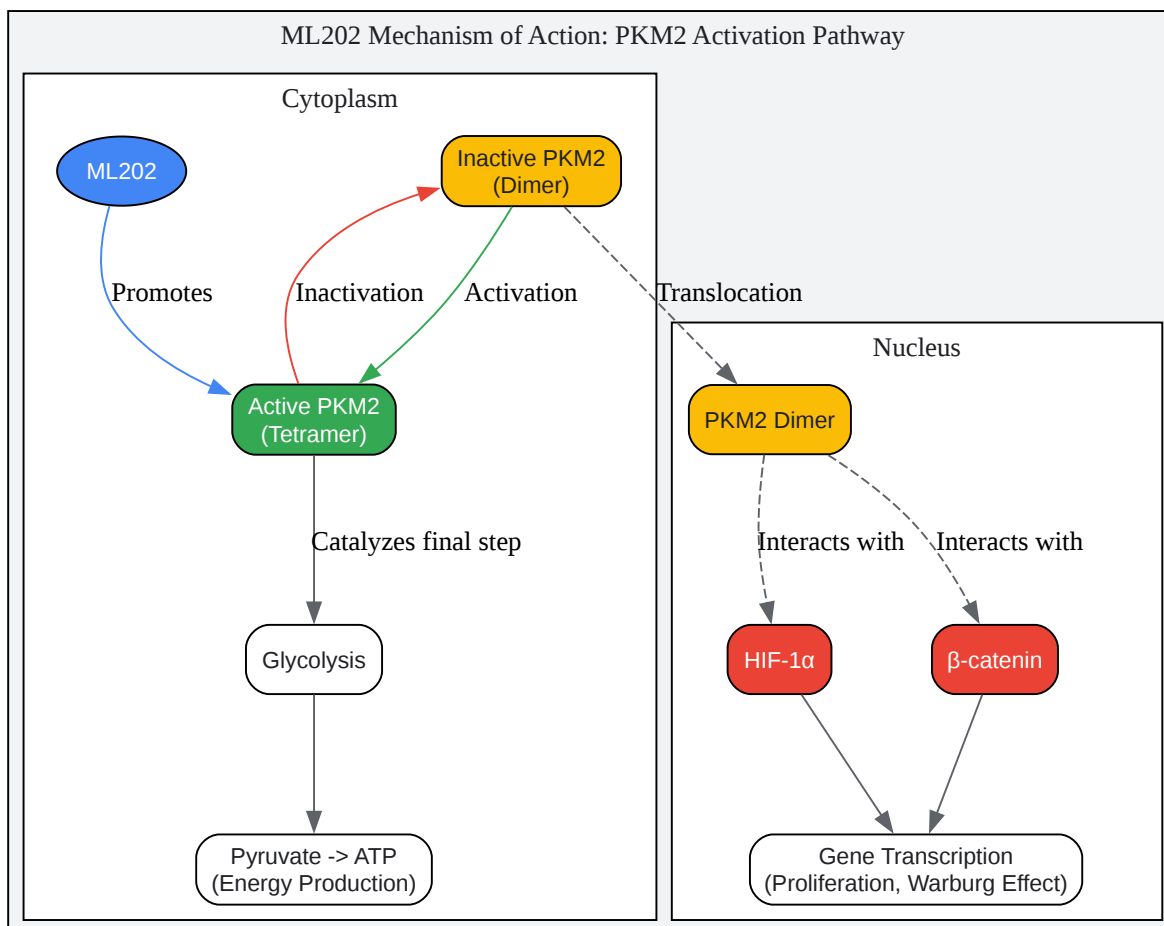
and determine the EC₅₀ (half-maximal effective concentration).

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **ML202** stock solutions.



[Click to download full resolution via product page](#)

Caption: **ML202** activates PKM2, promoting its metabolic role and reducing its nuclear functions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Targeting PKM2 in cancer therapeutics: mechanistic advances and translational opportunities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Frontiers | Tyrosine Kinase Signaling in Cancer Metabolism: PKM2 Paradox in the Warburg Effect \[frontiersin.org\]](#)
- [3. emulatebio.com \[emulatebio.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing ML202 Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15578613/docs#application-notes-and-protocols-for-preparing-ml202-stock-solutions\]](https://www.benchchem.com/product/b15578613/docs#application-notes-and-protocols-for-preparing-ml202-stock-solutions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check